

# Physicochemical Properties of Carbamazepine-d<sub>2</sub>,<sup>15</sup>N: A Technical Guide

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## Compound of Interest

Compound Name: Carbamazepine-d<sub>2</sub>,<sup>15</sup>N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Carbamazepine-d<sub>2</sub>,<sup>15</sup>N**, an isotopically labeled form of the anticonvulsant drug Carbamazepine. This information is critical for its application in pharmacokinetic studies, metabolic profiling, and as an internal standard in analytical methodologies.

## Core Physicochemical Data

The introduction of deuterium and a heavy nitrogen isotope into the Carbamazepine structure results in a molecule with a higher molecular weight, which is essential for its use in mass spectrometry-based analytical techniques. While extensive experimental data for the isotopically labeled compound is not broadly published, the physicochemical properties are expected to be very similar to those of the unlabeled Carbamazepine.

Table 1: General Physicochemical Properties of **Carbamazepine-d<sub>2</sub>,<sup>15</sup>N**

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>10</sub> D <sub>2</sub> <sup>15</sup> NNO	[1][2]
Molecular Weight	239.27 g/mol	[1][2]
Appearance	Off-White Solid	[2]
Purity	>95% (by HPLC)	[1]
Storage Temperature	+4°C	[1]

Table 2: Physicochemical Properties of Unlabeled Carbamazepine (for reference)

Property	Value	Source
Melting Point	189-192 °C	[3]
Boiling Point	399.6 ± 45.0 °C (estimated)	[4]
pKa	13.94 ± 0.20 (predicted)	[3]
LogP	2.45	[3]

## Solubility Profile

The solubility of Carbamazepine is a critical factor in its formulation and bioavailability. The solubility of **Carbamazepine-d2,15N** is expected to be nearly identical to its unlabeled counterpart.

Table 3: Solubility of Carbamazepine in Various Solvents

Solvent	Solubility	Source
Water	Practically insoluble	[4]
Ethanol	~3 mg/mL	[5]
DMSO	~25 mg/mL	[5]
Dimethylformamide (DMF)	~25 mg/mL	[5]
Acetonitrile	Soluble	[6]
Methanol	Soluble	[5]
Propylene Glycol	Soluble	[4]
Acetone	Soluble	[4]
Chloroform	Soluble	[4]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[5]

## Experimental Protocols

Isotopically labeled standards like **Carbamazepine-d2,15N** are predominantly used in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) methods, to ensure accuracy and precision.

## Quantification of Carbamazepine in Human Plasma using LC-MS<sup>3</sup> with Carbamazepine-d2,15N as an Internal Standard

This section details a validated method for the therapeutic drug monitoring of Carbamazepine. [7][8][9]

Objective: To accurately quantify the concentration of Carbamazepine in human plasma samples.

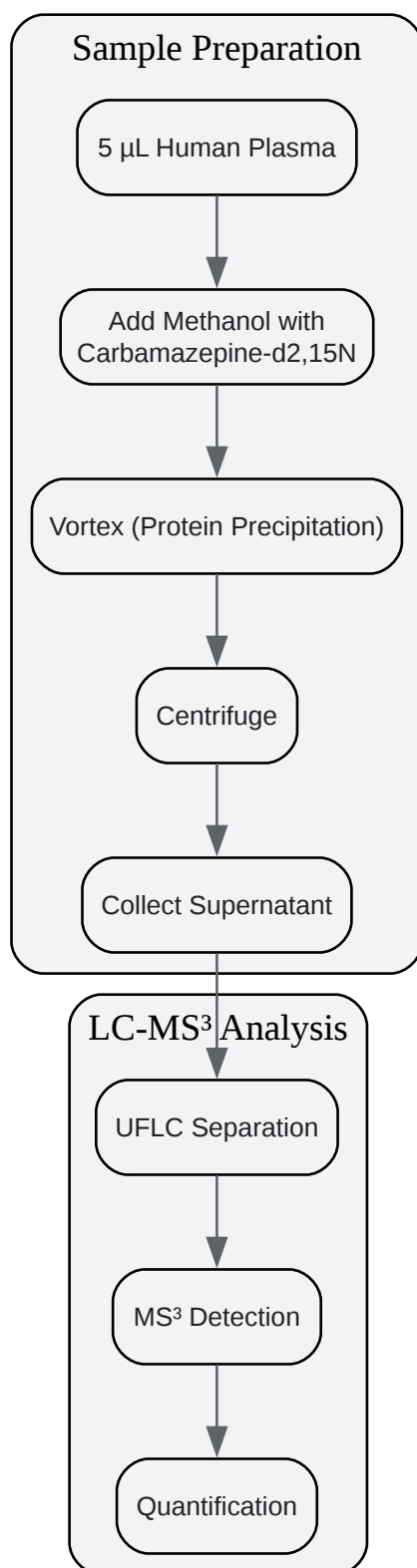
Internal Standard: **Carbamazepine-d2,15N**

Methodology:

- Sample Preparation:
  - To 5 µL of human plasma, add 1000 µL of methanol containing the internal standard, **Carbamazepine-d2,15N**.
  - Vortex to precipitate plasma proteins.
  - Centrifuge to pellet the precipitate.
  - Collect the supernatant for analysis.
- Chromatographic Conditions:
  - System: Shimadzu UFLC XR system or equivalent.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Column: ACQUITY UPLC HSS T3 column (2.1 × 100 mm, 1.8 µm).[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Mobile Phase A: 0.1% Formic acid in water.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Flow Rate: 0.25 mL/min.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Gradient Elution: A suitable gradient to separate Carbamazepine and the internal standard.
  - Column Temperature: 40°C.
  - Autosampler Temperature: 4°C.
  - Injection Volume: 5 µL.
- Mass Spectrometry Conditions:
  - System: SCIEX QTRAP® 5500 linear ion trap triple quadrupole mass spectrometer or equivalent.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Ionization Mode: Electrospray Ionization (ESI), Positive.

- Scan Type: MS<sup>3</sup>
- Transitions:
  - Carbamazepine: m/z 237.0 → 220.1 → 192.2.[7]
  - **Carbamazepine-d2,15N**: m/z 240.1 → 196.2 → 181.2.[7]

Workflow Diagram:

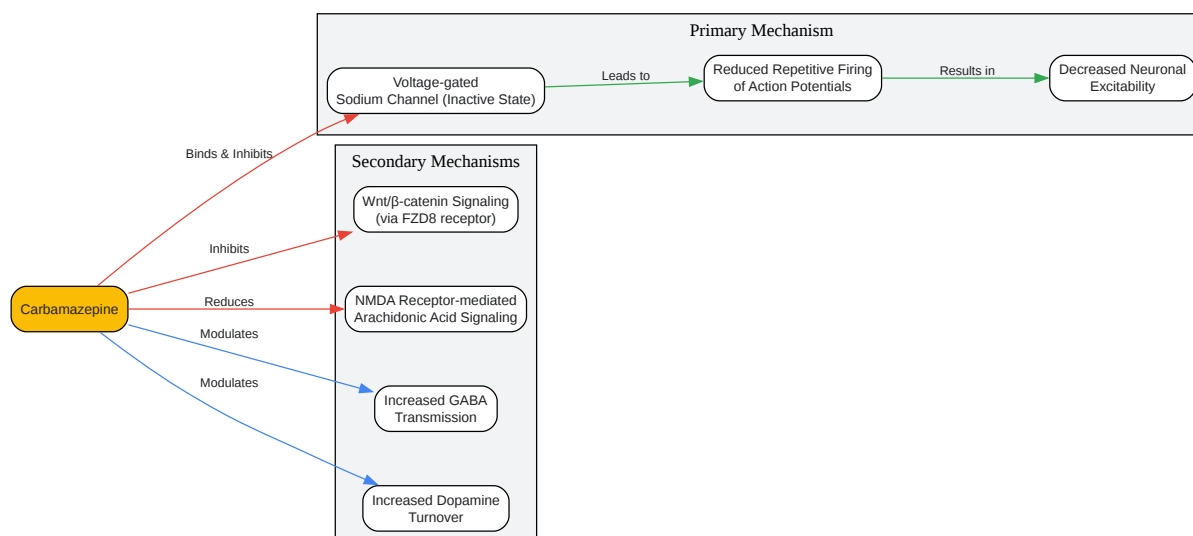


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Caption: Workflow for the quantification of Carbamazepine in plasma.

## Signaling Pathways of Carbamazepine

Carbamazepine exerts its therapeutic effects primarily by modulating neuronal excitability. Its main mechanism of action involves the inhibition of voltage-gated sodium channels.[4][10][11][12] Additionally, it has been shown to influence other signaling pathways, which may contribute to its broader clinical efficacy.[13][14][15]



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Caption: Mechanism of action of Carbamazepine.

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## References

- 1. Carbamazepine-d2,15N | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Carbamazepine-d2,15N | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 3. Carbamazepine CAS#: 298-46-4 [[m.chemicalbook.com](https://www.m.chemicalbook.com)]
- 4. Carbamazepine | C15H12N2O | CID 2554 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 6. [hpc-standards.com](https://hpc-standards.com) [[hpc-standards.com](https://hpc-standards.com)]
- 7. LC–MS3 Strategy for Quantification of Carbamazepine in Human Plasma and Its Application in Therapeutic Drug Monitoring - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. LC&ndash;MS3 Strategy for Quantification of Carbamazepine in Human Plasma and Its Application in Therapeutic Drug Monitoring [[agris.fao.org](https://agris.fao.org)]
- 10. Carbamazepine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. [discovery.researcher.life](https://discovery.researcher.life) [[discovery.researcher.life](https://discovery.researcher.life)]
- 12. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 13. carbamazepine | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [[guidetopharmacology.org](https://guidetopharmacology.org)]
- 14. Chronic carbamazepine administration reduces NMDA receptor-initiated signaling via arachidonic acid in rat brain - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. PharmGKB summary: carbamazepine pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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